

(+/-)-Terreic Acid as a Mycotoxin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (+/-)-Terreic acid

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An In-depth Examination of the Mycotoxin **(+/-)-Terreic Acid**, its Biological Mechanisms, and Methodologies for its Study.

Abstract

(+/-)-Terreic acid, a mycotoxin produced by the fungus *Aspergillus terreus*, has garnered significant interest within the scientific community due to its diverse biological activities. This technical guide provides a comprehensive overview of **(+/-)-Terreic acid**, detailing its chemical properties, toxicological profile, and mechanisms of action. A key focus is placed on its role as an inhibitor of Bruton's tyrosine kinase (BTK) and the bacterial enzyme UDP-N-acetylglucosamine 1-carboxyvinyltransferase (MurA). This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals, offering structured data, detailed experimental protocols, and visual representations of key biological pathways to facilitate further investigation into this multifaceted mycotoxin.

Introduction

(+/-)-Terreic acid is a quinone epoxide mycotoxin first isolated from the fungus *Aspergillus terreus*.^{[1][2]} As a secondary metabolite, it is not essential for the primary growth of the fungus but is thought to confer a competitive advantage in its natural environment.^[3] The biosynthesis

of terreic acid originates from 6-methylsalicylic acid (6-MSA) through a series of enzymatic reactions, including decarboxylation and oxidation.^{[4][5][6]} Its unique chemical structure, featuring a reactive epoxide ring, is central to its biological activity.^{[7][8]} This guide will delve into the known toxicological effects of **(+/-)-Terreic acid** and its specific molecular interactions that are of interest in both toxicology and pharmacology.

Chemical and Physical Properties

(+/-)-Terreic acid is a small organic molecule with the chemical formula $C_7H_6O_4$ and a molecular weight of 154.12 g/mol.^{[2][9]} A summary of its key chemical and physical properties is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	$C_7H_6O_4$	^{[2][9]}
Molecular Weight	154.12 g/mol	^{[2][9]}
Appearance	Pale yellow crystalline solid	^[1]
Melting Point	127-127.5 °C	^[1]
Solubility	Soluble in DMSO, ethanol, methanol. Slightly soluble in water.	^{[9][10]}
CAS Number	121-40-4	^{[1][10]}

Toxicology and Cytotoxicity

(+/-)-Terreic acid exhibits a range of toxicological effects, from acute toxicity in animal models to cytotoxic effects against various cell lines.

Acute Toxicity

In vivo studies have established the acute toxicity of terreic acid. The median lethal dose (LD50) in mice has been determined to be 75 mg/kg for both intraperitoneal (i.p.) and intravenous (i.v.) routes of administration.^{[1][9]}

Parameter	Species	Route of Administration	Value	Reference(s)
LD50	Mouse	Intraperitoneal (i.p.)	75 mg/kg	[1][9]
LD50	Mouse	Intravenous (i.v.)	75 mg/kg	[1][9]

Cytotoxicity against Cancer Cell Lines

Terreic acid has demonstrated cytotoxic effects against various human cancer cell lines. Early studies observed morphological degeneration in HeLa (human cervical carcinoma) cells at concentrations greater than 6.25 µg/mL.[1] While extensive quantitative data across a wide range of cell lines is still emerging in publicly accessible literature, the existing evidence suggests a potential for antiproliferative activity that warrants further investigation.

Cell Line	Cancer Type	Cytotoxicity Metric	Value	Reference(s)
HeLa	Cervical Carcinoma	Morphological Change	> 6.25 µg/mL	[1]

Mechanism of Action

The biological activities of **(+/-)-Terreic acid** are attributed to its ability to interact with and inhibit specific cellular targets. Two of the most well-characterized mechanisms are the inhibition of Bruton's tyrosine kinase (BTK) and the bacterial enzyme MurA.

Inhibition of Bruton's Tyrosine Kinase (BTK)

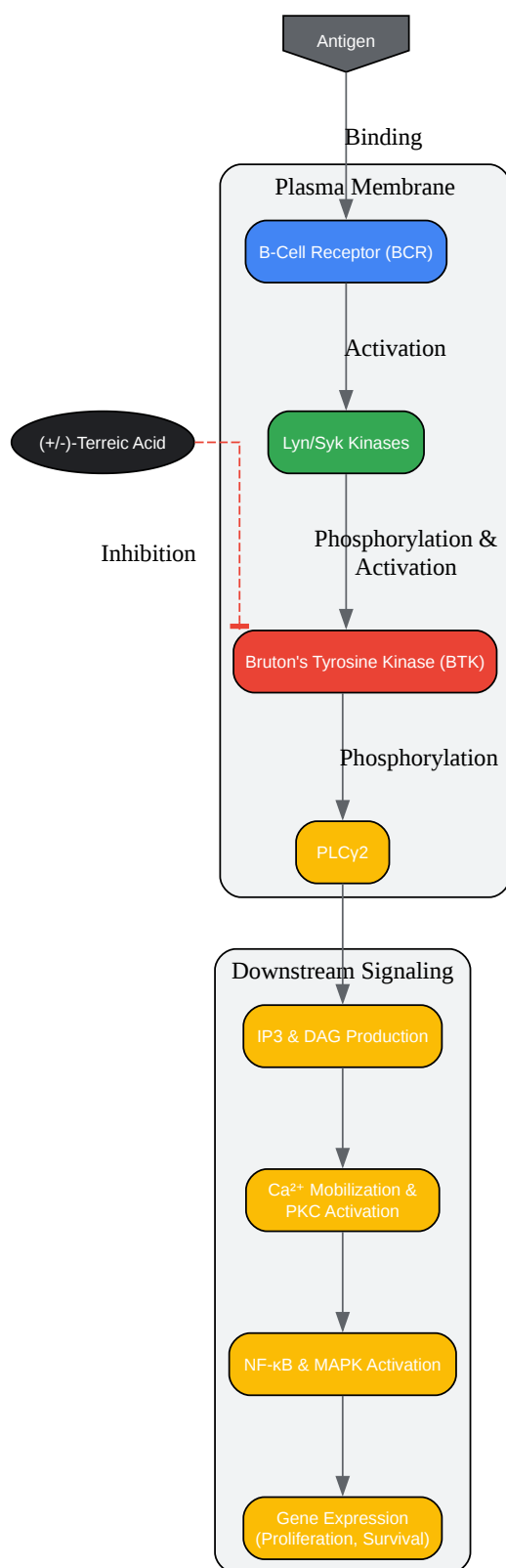
Bruton's tyrosine kinase is a non-receptor tyrosine kinase that plays a critical role in the signaling pathways of various immune cells, including B cells and mast cells.[11] It is a key mediator of B-cell receptor (BCR) and Fc receptor signaling, which are essential for immune responses.[2][10] Terreic acid has been identified as a selective inhibitor of BTK.[10]

Quantitative Inhibition Data:

Target	Condition	IC50 Value	Reference(s)
Bruton's Tyrosine Kinase (BTK)	Basal	10 μ M	[10]
Bruton's Tyrosine Kinase (BTK)	Activated	3 μ M	[10]

BTK Signaling Pathway:

The following diagram illustrates the central role of BTK in B-cell receptor signaling and the point of inhibition by **(+/-)-Terreic acid**.



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Figure 1. Simplified BTK signaling pathway and inhibition by Terreic acid.

Covalent Inhibition of MurA

Terreic acid has been shown to be a covalent inhibitor of UDP-N-acetylglucosamine 1-carboxyvinyltransferase (MurA), an essential enzyme in bacterial cell wall biosynthesis.^{[7][8]} This inhibition occurs through the covalent modification of a cysteine residue (Cys115) in the active site of the enzyme.^{[7][8]}

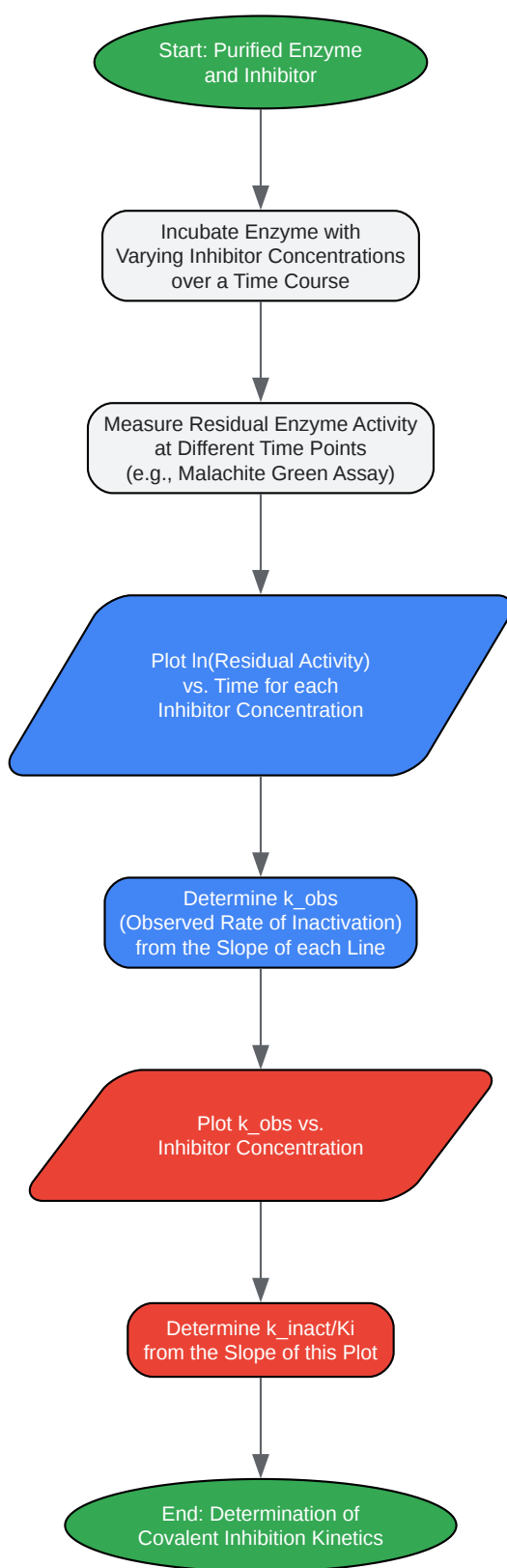
Kinetic Data for MurA Inhibition:

The potency of this irreversible inhibition is described by the second-order rate constant, k_{inact} .

Parameter	Enzyme Source	Value	Reference(s)
k_{inact}	<i>E. cloacae</i> MurA	$130 \text{ M}^{-1}\text{s}^{-1}$	^[12]

Workflow for Determining Covalent Inhibition:

The following diagram outlines a general workflow for characterizing the covalent inhibition of an enzyme like MurA by **(+/-)-Terreic acid**.



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Figure 2. Workflow for determining covalent enzyme inhibition kinetics.

Experimental Protocols

This section provides detailed methodologies for key experiments cited in this guide.

In Vitro BTK Kinase Assay

This protocol is a general guideline for determining the in vitro inhibitory activity of **(+/-)-Terreic acid** against BTK.

Materials:

- Recombinant human BTK enzyme
- Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- ATP
- Peptide substrate for BTK (e.g., poly(Glu, Tyr) 4:1)
- **(+/-)-Terreic acid** stock solution (in DMSO)
- ADP-Glo™ Kinase Assay Kit (Promega) or similar ADP detection system
- 384-well plates
- Plate reader capable of luminescence detection

Procedure:

- Prepare serial dilutions of **(+/-)-Terreic acid** in kinase buffer.
- In a 384-well plate, add the diluted **(+/-)-Terreic acid** or DMSO (vehicle control).
- Add the BTK enzyme to each well and incubate for a predetermined time (e.g., 15-30 minutes) at room temperature to allow for inhibitor binding.
- Initiate the kinase reaction by adding a mixture of the peptide substrate and ATP.
- Incubate the reaction at 30°C for a specified time (e.g., 60 minutes).

- Terminate the reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay Kit according to the manufacturer's instructions.
- Calculate the percent inhibition for each concentration of **(+/-)-Terreic acid** relative to the DMSO control.
- Determine the IC50 value by plotting the percent inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

MurA Enzyme Inhibition Assay (Malachite Green Assay)

This protocol describes a colorimetric assay to measure the inhibition of MurA by **(+/-)-Terreic acid** by quantifying the release of inorganic phosphate.

Materials:

- Purified MurA enzyme
- Assay buffer (e.g., 50 mM HEPES pH 7.5)
- UDP-N-acetylglucosamine (UNAG)
- Phosphoenolpyruvate (PEP)
- **(+/-)-Terreic acid** stock solution (in DMSO)
- Malachite green reagent
- 96-well plates
- Spectrophotometer

Procedure:

- Prepare serial dilutions of **(+/-)-Terreic acid** in the assay buffer.
- In a 96-well plate, add the MurA enzyme, UNAG, and the diluted **(+/-)-Terreic acid** or DMSO (vehicle control).

- Pre-incubate the mixture for a defined period.
- Initiate the reaction by adding PEP.
- Incubate at 37°C for a specific time.
- Stop the reaction by adding the malachite green reagent.
- Measure the absorbance at a wavelength of approximately 620-650 nm.
- Generate a standard curve using known concentrations of inorganic phosphate.
- Calculate the amount of phosphate produced in each reaction and determine the percent inhibition.
- Calculate the IC50 value as described for the BTK assay.

Cell Viability/Cytotoxicity Assay (MTT Assay)

This protocol provides a general method for assessing the cytotoxic effects of **(+/-)-Terreic acid** on cultured cancer cells.

Materials:

- Human cancer cell line of interest (e.g., HeLa)
- Complete cell culture medium
- **(+/-)-Terreic acid** stock solution (in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)
- 96-well cell culture plates
- Microplate reader

Procedure:

- Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treat the cells with various concentrations of **(+/-)-Terreic acid** (and a vehicle control) and incubate for a specified period (e.g., 24, 48, or 72 hours).
- Add MTT solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- Remove the medium and add the solubilization buffer to dissolve the formazan crystals.
- Measure the absorbance at a wavelength of approximately 570 nm.
- Calculate the percentage of cell viability relative to the vehicle-treated control cells.
- Determine the IC₅₀ value, which is the concentration of the compound that causes a 50% reduction in cell viability.

Conclusion

(+/-)-Terreic acid is a mycotoxin with significant and diverse biological activities. Its ability to inhibit key enzymes such as Bruton's tyrosine kinase and the bacterial enzyme MurA makes it a subject of considerable interest for both toxicological assessment and as a potential lead compound for drug development. This technical guide has provided a consolidated resource of its chemical properties, toxicological data, and mechanisms of action, supplemented with detailed experimental protocols and visual diagrams of relevant pathways. It is anticipated that this information will serve as a valuable foundation for future research into the multifaceted nature of **(+/-)-Terreic acid**. Further studies are warranted to expand the quantitative toxicological database, particularly concerning its cytotoxicity against a broader panel of cancer cell lines, and to further elucidate its complex interactions within biological systems.

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